

p-Biphenylsulfonic acid molecular weight and formula

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Compound of Interest

Compound Name: 4-Biphenylsulfonic acid

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An In-Depth Technical Guide to p-Biphenylsulfonic Acid: Properties, Synthesis, and Applications

Introduction

p-Biphenylsulfonic acid, also known as 4-phenylbenzenesulfonic acid, is an organosulfur compound with significant applications in organic synthesis and materials science. Its bifunctional nature, combining the hydrophobicity of the biphenyl group with the strong acidity and polarity of the sulfonic acid moiety, makes it a versatile molecule. This guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, its applications, and essential safety information for researchers, scientists, and professionals in drug development.

Chemical Identity and Physicochemical Properties

p-Biphenylsulfonic acid is a white crystalline solid.^[1] Its chemical structure consists of a biphenyl backbone with a sulfonic acid group at the para position of one of the phenyl rings. This structure imparts both acidic and aromatic characteristics to the molecule. It is soluble in water and polar organic solvents.^{[1][2]}

Below is a summary of its key physicochemical properties:

Property	Value	References
Molecular Formula	C ₁₂ H ₁₀ O ₃ S	[1][2][3]
Molecular Weight	234.27 g/mol	[1][2][4]
CAS Number	2113-68-0	[1][2][3]
IUPAC Name	4-phenylbenzenesulfonic acid	[3][4]
Synonyms	p-Biphenylsulfonic acid, 4-Biphenylsulfonic acid, p-Diphenylsulfonic acid	[1][2][4]
Melting Point	135-140 °C	[1][5]
Appearance	White crystalline powder	[1]
Solubility	Soluble in water	[1][2][5]

Molecular Structure

Caption: Chemical structure of p-Biphenylsulfonic acid.

Synthesis and Purification

The synthesis of p-biphenylsulfonic acid is typically achieved through the sulfonation of biphenyl. A common method involves the use of chlorosulfonic acid, followed by hydrolysis of the resulting sulfonyl chloride. This approach is favored due to the high reactivity of chlorosulfonic acid and the relative stability of the intermediate sulfonyl chloride.

Experimental Protocol: Synthesis of p-Biphenylsulfonic Acid

Materials:

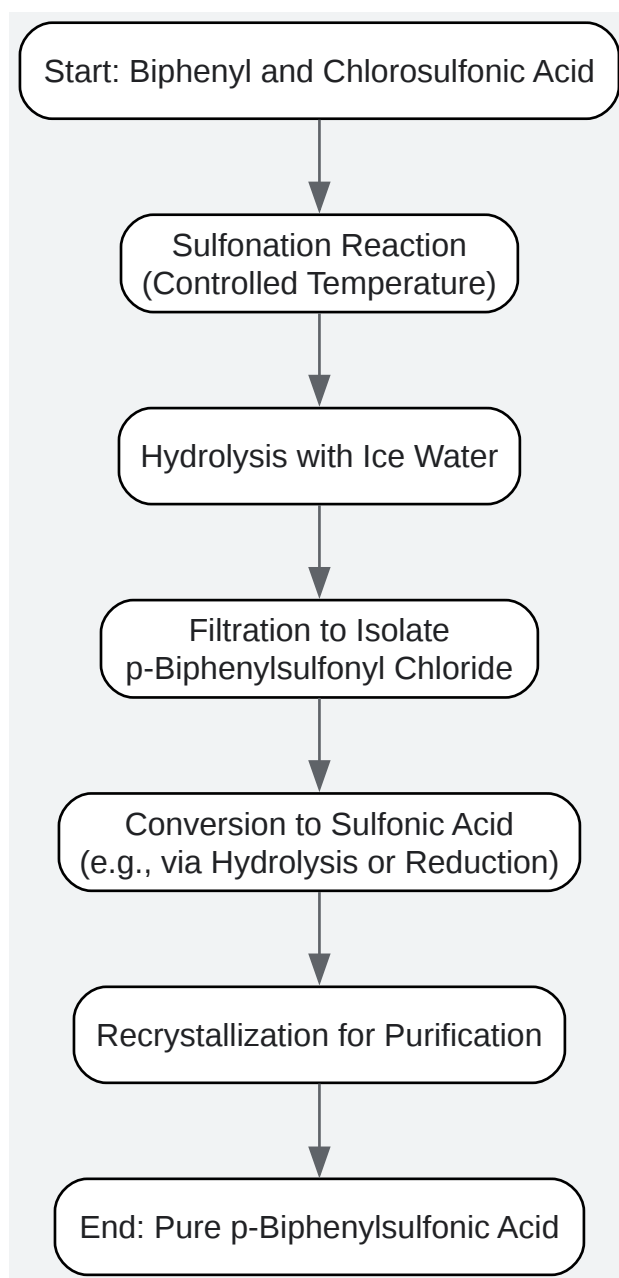
- Biphenyl
- Chlorosulfonic acid
- Ice

- Water
- Sodium sulfite (for an alternative reduction step)

Procedure:

- **Sulfonation:** In a round-bottom flask equipped with a mechanical stirrer and placed in a cooling bath, slowly add biphenyl to an excess of chlorosulfonic acid at a controlled temperature (e.g., 12-15°C).^[6] The gradual addition is crucial to manage the exothermic reaction and the evolution of hydrogen chloride gas. This step should be performed in a well-ventilated fume hood.^[6]
- **Reaction Completion:** Once the addition is complete, the reaction mixture is typically stirred for an additional period to ensure complete sulfonation. The disappearance of gas bubbles can be an indicator of reaction completion.^[6]
- **Hydrolysis:** The reaction mixture is then carefully poured over crushed ice with stirring.^[6] This step hydrolyzes the excess chlorosulfonic acid and precipitates the crude p-biphenylsulfonyl chloride.
- **Isolation of Sulfonyl Chloride:** The solid sulfonyl chloride is collected by vacuum filtration and washed with cold water.^[6]
- **Conversion to Sulfonic Acid:** The crude sulfonyl chloride can be hydrolyzed to the sulfonic acid by boiling with water. Alternatively, a more controlled reduction can be performed. For instance, the sulfonyl chloride can be reduced using sodium sulfite in an aqueous solution to yield the sodium salt of p-biphenylsulfonic acid, which can then be acidified to obtain the free sulfonic acid.^[7]
- **Purification:** The crude p-biphenylsulfonic acid can be purified by recrystallization from a suitable solvent, such as water or an aqueous-organic mixture.

Synthesis Workflow



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Caption: Workflow for the synthesis of p-Biphenylsulfonic acid.

Analytical Characterization

To confirm the identity and purity of the synthesized p-biphenylsulfonic acid, several analytical techniques are employed:

- **Melting Point Determination:** A sharp melting point range close to the literature value (135-140 °C) is indicative of high purity.[\[1\]](#)[\[5\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy can be used to confirm the chemical structure by identifying the characteristic signals of the aromatic protons and carbons in the biphenyl and sulfonic acid groups.
- **Infrared (IR) Spectroscopy:** The presence of characteristic absorption bands for the S=O and O-H stretching vibrations of the sulfonic acid group, as well as the aromatic C-H and C=C stretching vibrations, can be confirmed by IR spectroscopy.
- **Mass Spectrometry (MS):** The molecular weight of the compound can be confirmed by techniques such as electrospray ionization mass spectrometry (ESI-MS).

Applications in Research and Drug Development

p-Biphenylsulfonic acid and related sulfonic acids have several important applications:

- **Catalysis:** It has been used as a catalyst for the hydrolysis of cellulose to produce D-glucose, demonstrating better performance than sulfuric acid in this application.[\[2\]](#)
- **Organic Synthesis Intermediate:** It serves as a crucial intermediate in the synthesis of various organic compounds, including dyes, pharmaceuticals, and agrochemicals.[\[1\]](#) Its derivatives are explored for creating new drug candidates, with the sulfonic acid group enhancing water solubility and modifying pharmacokinetic properties.
- **Drug Development:** Sulfonic acids are widely used in drug development as counter-ions to form salts of basic drug molecules.[\[8\]](#) This can improve the solubility, stability, and bioavailability of the active pharmaceutical ingredient (API). However, it is important to note that the use of sulfonic acids can potentially lead to the formation of genotoxic sulfonate ester impurities, which requires careful risk assessment and control.[\[8\]](#)
- **Antiviral Agents:** Sulfonic acid polymers have been investigated as a class of inhibitors for the human immunodeficiency virus (HIV), demonstrating the potential of this functional group in the design of novel therapeutics.[\[9\]](#)

- Other Applications: It has also been used as a preservative, antistatic agent, and fungicide.
[1]

Safety and Handling

p-Biphenylsulfonic acid is a corrosive compound that requires careful handling to avoid exposure.[1]

- Hazards: It is classified as causing severe skin burns and eye damage.[10] It is also harmful if swallowed and causes serious eye irritation.[4][11]
- Personal Protective Equipment (PPE): When handling this compound, it is essential to wear appropriate PPE, including chemical-resistant gloves, protective clothing, and tightly fitting safety goggles.[10][11]
- Handling Procedures: Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[1][11] Avoid dust formation during handling.
[11]
- First Aid: In case of skin contact, immediately remove contaminated clothing and wash the affected area with plenty of soap and water.[10] For eye contact, rinse cautiously with water for at least 15 minutes.[10][11] If ingested, rinse the mouth with water and seek immediate medical attention.[11]
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[1][10]

Conclusion

p-Biphenylsulfonic acid is a valuable chemical with a range of applications stemming from its unique molecular structure. A thorough understanding of its properties, synthesis, and safe handling is crucial for its effective and responsible use in research and development. As with all sulfonic acids used in pharmaceutical applications, careful consideration of potential impurities is necessary to ensure the safety and efficacy of the final product.

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